

An In-depth Technical Guide to C18E4 (Tetraethylene Glycol Monooctadecyl Ether)

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Compound of Interest		
Compound Name:	C18E4	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and potential applications of **C18E4**, also known as tetraethylene glycol monooctadecyl ether. **C18E4** is a non-ionic surfactant of the polyethylene glycol ether family, which finds utility in various scientific and industrial applications, including in the formulation of drug delivery systems.

Chemical Structure and Identification

C18E4 is characterized by a lipophilic 18-carbon alkyl chain (octadecyl) and a hydrophilic head composed of four repeating ethylene oxide units. This amphipathic nature governs its surfaceactive properties.

Chemical Formula: C26H54O5

Molecular Weight: 446.7 g/mol

CAS Number: 59970-10-4

Synonyms: Tetraethylene glycol monooctadecyl ether, Octadecyl tetraethylene glycol ether,

Steareth-4

Physicochemical Properties



The physicochemical properties of **C18E4** are crucial for its function as a surfactant. While specific experimental data for **C18E4** is not extensively available in the public domain, the properties can be extrapolated from closely related compounds and general principles of surfactant chemistry. The following table summarizes key physicochemical parameters, with some values for the more extensively studied analogue C12E4 (Tetraethylene glycol monododecyl ether) provided for comparison.

Property	Value (C18E4)	Value (C12E4 - for comparison)	Method of Determination
Molecular Formula	C26H54O5	C20H42O5	-
Molecular Weight	446.7 g/mol	362.54 g/mol	-
Appearance	White to off-white solid	Colorless to light yellow liquid or solid	Visual Inspection
Melting Point	44-46 °C	1.67 °C	Differential Scanning Calorimetry (DSC)
Density	Not available	0.946 g/mL at 20 °C	Densitometry
Critical Micelle Concentration (CMC)	Expected to be in the low micromolar range	~7 x 10-5 M	Tensiometry, Conductometry, Fluorescence Spectroscopy
Hydrophilic-Lipophilic Balance (HLB)	~8.6 (calculated)	~9.7 (calculated)	Griffin's Method

Critical Micelle Concentration (CMC)

The CMC is the concentration at which surfactant monomers in a solution begin to self-assemble into micelles. This is a critical parameter as many surfactant properties, such as solubilization and detergency, are most effective above the CMC. Due to its longer hydrophobic chain, **C18E4** is expected to have a lower CMC than C12E4, indicating greater surface activity.

Hydrophilic-Lipophilic Balance (HLB)



The HLB value is an empirical scale that indicates the degree of hydrophilicity or lipophilicity of a surfactant. The calculated HLB value for **C18E4** suggests it is suitable as a wetting and spreading agent or as a component in oil-in-water (O/W) emulsifiers.[1][2]

Experimental Protocols Synthesis of Polyethylene Glycol Ethers

A general method for the synthesis of polyethylene glycol ethers, such as **C18E4**, involves the Williamson ether synthesis. This reaction consists of the deprotonation of a long-chain alcohol (e.g., 1-octadecanol) with a strong base to form an alkoxide, followed by nucleophilic attack on an activated ethylene glycol derivative.

Alternatively, enzyme-catalyzed synthesis offers a greener route. For instance, lipase-catalyzed transesterification of a fatty alcohol with a polyethylene glycol derivative can be employed.

Determination of Critical Micelle Concentration (CMC)

The CMC of a surfactant can be determined by monitoring a physical property of the surfactant solution as a function of its concentration. A sharp change in the measured property indicates the onset of micelle formation.

Tensiometry:

- Prepare a series of aqueous solutions of C18E4 with increasing concentrations.
- Measure the surface tension of each solution using a tensiometer (e.g., Du Noüy ring or Wilhelmy plate method).
- Plot the surface tension as a function of the logarithm of the **C18E4** concentration.
- The CMC is determined from the intersection of the two linear portions of the plot.

Conductometry (for ionic surfactants, but can be adapted for non-ionic surfactants with an ionic probe):

- Prepare a series of aqueous solutions of the surfactant.
- Measure the electrical conductivity of each solution.



- Plot the conductivity versus the surfactant concentration.
- The CMC is identified as the concentration at which there is a distinct change in the slope of the plot.

Calculation of Hydrophilic-Lipophilic Balance (HLB)

For non-ionic surfactants like C18E4, the HLB can be estimated using Griffin's method:[1][2]

$$HLB = 20 * (Mh / M)$$

Where:

- Mh is the molecular mass of the hydrophilic portion (the four ethylene oxide units and the terminal hydroxyl group).
- M is the total molecular mass of the molecule.

For **C18E4**:

- Mh (C8H17O5) = (8 * 12.01) + (17 * 1.01) + (5 * 16.00) = 193.25 g/mol
- M (C26H54O5) = 446.7 g/mol
- HLB = $20 * (193.25 / 446.7) \approx 8.6$

Applications in Drug Development

Non-ionic surfactants like **C18E4** are valuable in pharmaceutical formulations due to their low toxicity and high stability. Their amphipathic nature allows them to act as:

- Solubilizing agents: To increase the aqueous solubility of poorly soluble drugs.
- Emulsifiers: To stabilize oil-in-water or water-in-oil emulsions in creams, lotions, and parenteral formulations.
- Wetting agents: To improve the dissolution of solid dosage forms.
- Permeation enhancers: To facilitate the transport of drugs across biological membranes.

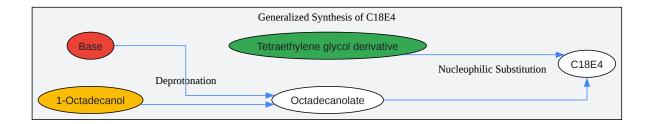


Potential Biological Interactions

While specific signaling pathways directly modulated by **C18E4** have not been identified in the literature, its surfactant properties suggest a primary mode of interaction at the cellular level would be with the plasma membrane. This interaction can lead to various downstream effects.

As a surfactant, **C18E4** can intercalate into the lipid bilayer of cell membranes. This can alter membrane fluidity, permeability, and the function of membrane-bound proteins, such as receptors and ion channels. At higher concentrations, this can lead to membrane disruption and cytotoxicity. For drug delivery applications, a controlled and non-disruptive interaction is desired to enhance drug uptake.

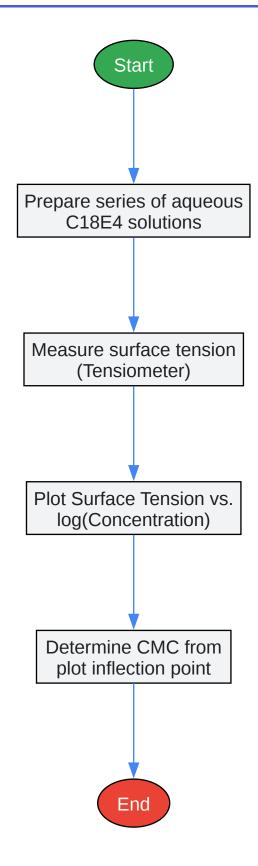
Visualizations



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Caption: Generalized Williamson ether synthesis of C18E4.

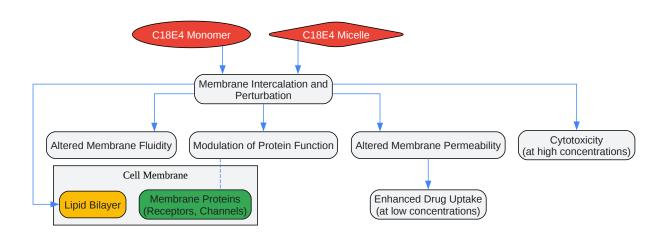




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Caption: Experimental workflow for CMC determination by tensiometry.





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Caption: Hypothetical signaling pathway of **C18E4** interaction with a cell membrane.

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